

Technical Guide: Anxiogenic Profiling of Cholecystokinin Tetrapeptide (CCK-4)

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Compound of Interest

Compound Name: *Cholecystokinin octapeptide (1-4)
(desulfated)*

CAS No.: 80790-40-5

Cat. No.: B1433927

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Executive Summary

Cholecystokinin tetrapeptide (CCK-4) is a C-terminal fragment of the gut-brain peptide cholecystokinin.^[1] Unlike its longer counterparts (CCK-8, CCK-33), CCK-4 exhibits high selectivity for the CCK-B receptor (also known as CCK2R) in the central nervous system. Its ability to reliably precipitate panic attacks in humans that are phenomenologically identical to spontaneous panic attacks has established it as the "gold standard" chemical model for panic disorder research and anxiolytic drug development.

This guide details the molecular mechanisms, human challenge protocols, and preclinical validation assays required to utilize CCK-4 in translational neuroscience.

Molecular Pharmacology & Mechanism of Action

Receptor Selectivity

CCK-4 acts as a potent agonist at the CCK-B receptor, a G-protein coupled receptor (GPCR) abundantly expressed in the basolateral amygdala, hippocampus, and brainstem (locus

coeruleus).

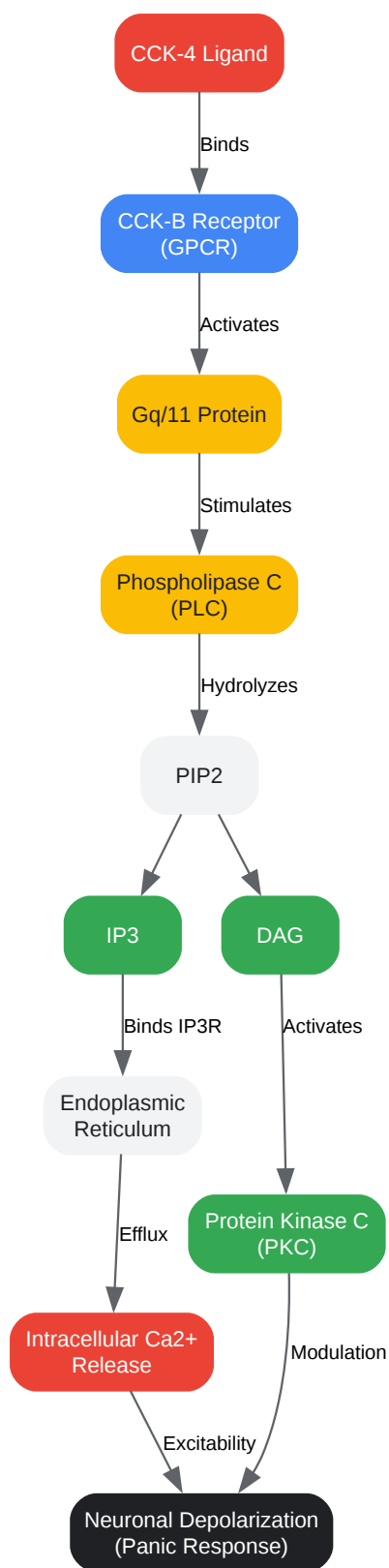
- Affinity: High affinity for CCK-B; negligible affinity for CCK-A (alimentary).
- Half-life: extremely short (<1 minute in plasma), necessitating bolus administration for acute effects.

Intracellular Signaling

Upon binding, CCK-4 induces a conformational change in the CCK-B receptor, triggering the Gq/11 signaling cascade. This results in the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) by Phospholipase C (PLC), generating inositol trisphosphate (IP3) and diacylglycerol (DAG).

- IP3: Mobilizes intracellular Ca^{2+} from the endoplasmic reticulum, increasing neuronal excitability.
- DAG: Activates Protein Kinase C (PKC), leading to downstream phosphorylation of ion channels (e.g., TRPC channels) and prolonged depolarization.

Signaling Pathway Visualization



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Figure 1: The Gq-coupled signaling cascade activated by CCK-4 binding to the CCK-B receptor, leading to neuronal excitation.[2]

The Human Panic Challenge Model[3]

The CCK-4 challenge is used to phenotype panic disorder patients or screen the efficacy of anti-panic agents.[1][3] Unlike CO₂ inhalation, CCK-4 induces a "respiratory-independent" panic focused on catastrophic cognition and autonomic surge.

Standardized Protocol

Safety Note: This protocol must be performed in a facility equipped with crash carts and continuous cardiac monitoring.

Preparation:

- Screening: Exclude subjects with asthma, cardiovascular disease, epilepsy, or peptic ulcers.
- Access: Insert a large-bore IV cannula into the antecubital vein 20 minutes prior to injection to allow baseline stabilization.
- Blinding: Use a double-blind, placebo-controlled crossover design (Saline vs. CCK-4).

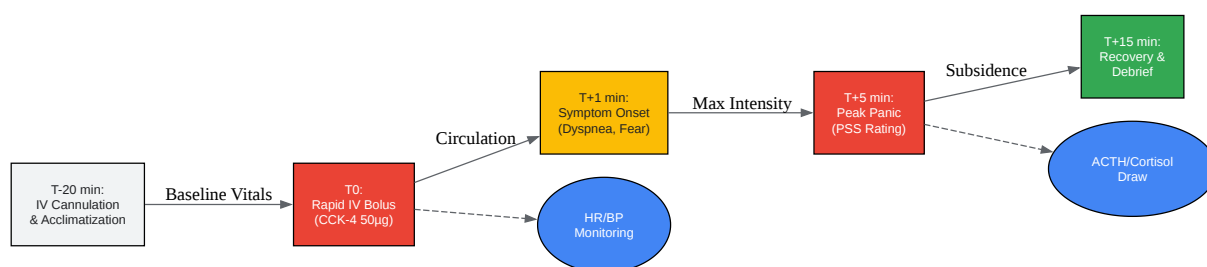
Administration:

- Dose:
 - 25 µg: Sub-threshold dose for healthy controls; triggers panic in ~50-70% of Panic Disorder (PD) patients.
 - 50 µg: Standard panicogenic dose. Triggers panic in ~100% of PD patients and ~40-50% of healthy controls.
- Injection: Rapid IV bolus (< 5 seconds). Slow infusion degrades the peptide before it reaches the CNS.

Data Collection:

- Panic Symptom Scale (PSS): Administered at 0, 2, 5, 10, and 15 minutes post-injection.
- Biomarkers: Heart rate (HR) and Blood Pressure (BP) monitoring every 60 seconds.

Clinical Workflow Diagram



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Figure 2: Temporal workflow of a standard human CCK-4 panic provocation study.

Symptom Profile (Quantitative)

The following table summarizes the frequency of symptoms reported after a 50 µg IV bolus in healthy volunteers vs. panic disorder patients.

Symptom Domain	Specific Symptom	Healthy Controls (%)	Panic Disorder Patients (%)
Respiratory	Dyspnea / Choking sensation	45%	90%
Cardiovascular	Palpitations / Tachycardia	60%	95%
Autonomic	Hot flushes / Sweating	50%	85%
Cognitive	Fear of dying / losing control	20%	75%
Neurological	Dizziness / Paresthesia	55%	80%

Preclinical Validation (Rodent Models)

While humans receive IV boluses, rodent models often require Intracerebroventricular (ICV) administration due to species differences in blood-brain barrier permeability and metabolic stability, although systemic administration is sometimes used with higher doses.

The Elevated Plus Maze (EPM) Protocol

The EPM is the industry-standard assay for validating CCK-4 effects.

Apparatus:

- Two open arms (50 x 10 cm) and two closed arms (50 x 10 x 40 cm).
- Elevated 50 cm above the floor.

Protocol:

- Handling: Handle animals for 5 minutes/day for 3 days prior to testing to reduce baseline stress.
- Dosing:

- Rat (ICV): 0.5 – 5.0 μ g/animal (dissolved in artificial CSF).
- Rat (IP): High doses (e.g., 0.5 mg/kg) are required if systemic, but results are less consistent than ICV.
- Timing: Place animal in the center of the maze 15 minutes post-injection (if IP) or 5 minutes post-injection (if ICV).
- Measurement: Record behavior for 5 minutes using video tracking (e.g., EthoVision).

Validating Criteria (Anxiogenic Effect):

- Primary Endpoint: Significant reduction in Time Spent in Open Arms and Open Arm Entries compared to vehicle.
- Secondary Endpoint: No significant reduction in Total Distance Moved (to rule out sedation).

Pharmacological Blockade (Validation)

To confirm the observed behavior is CCK-B mediated, the effect must be blockable by:

- L-365,260: A selective CCK-B antagonist.[4][5]
- Benzodiazepines: Alprazolam or Lorazepam (functional antagonism).

Translational Applications in Drug Development[7]

CCK-4 is a critical tool for "Go/No-Go" decisions in early-phase CNS drug development.

Screening Strategy

- Target Engagement: Does the novel compound displace radiolabeled CCK-4 in vitro?
- Functional Blockade: Does the compound prevent CCK-4 induced Ca^{2+} mobilization in transfected cells?
- In Vivo Efficacy: Does the compound normalize open-arm time in CCK-4 treated rats?

- Clinical Proof of Concept: Does the compound reduce the PSS score in a human CCK-4 challenge?

Comparative Efficacy Table

Drug Class	Effect on CCK-4 Panic (Human)	Mechanism
Benzodiazepines	Blockade	GABA-A allosteric modulation (inhibits CCK excitation).
SSRIs	Blockade (Chronic only)	Desensitization of serotonin receptors; indirect modulation.
CCK-B Antagonists	Blockade	Direct competitive antagonism at the receptor.
Placebo	No Effect	Inert.

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